

Safe Disposal of 17:0 Lyso PE-d5: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0 Lyso PE-d5

Cat. No.: B15554985

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For Researchers, Scientists, and Drug Development Professionals

Proper disposal of **17:0 Lyso PE-d5** is paramount to ensuring laboratory safety and environmental protection. This substance, typically supplied in a dichloromethane:methanol solution, is classified as hazardous waste due to its flammability, toxicity, and potential carcinogenic properties.^{[1][2]} Adherence to strict disposal protocols is essential to mitigate risks.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of **17:0 Lyso PE-d5** and its solutions should be conducted within a certified chemical fume hood to prevent inhalation of hazardous vapors.

Quantitative Data Summary

The following table summarizes the key hazard classifications for **17:0 Lyso PE-d5**, primarily due to the solvent mixture in which it is provided.

Hazard Classification	Description	Source
Flammable Liquid	Category 2	[1] [2]
Acute Toxicity (Oral)	Category 3	[1] [2]
Acute Toxicity (Dermal)	Category 3	[1] [2]
Acute Toxicity (Inhalation)	Category 3	[1] [2]
Skin Corrosion/Irritation	Category 2	[1] [2]
Serious Eye Damage/Irritation	Category 2	[1] [2]
Carcinogenicity	Category 2 (Suspected)	[1] [2]
Specific Target Organ Toxicity	Central Nervous System	[1] [2]

Step-by-Step Disposal Protocol

The proper disposal of **17:0 Lyso PE-d5** involves the segregation and collection of the chemical waste for pickup by a licensed hazardous waste disposal service. Under no circumstances should this material be disposed of down the drain or in regular solid waste.[\[3\]](#)
[\[4\]](#)

1. Waste Collection:

- Designate a specific, properly labeled, and chemically compatible waste container for halogenated organic solvents. High-density polyethylene (HDPE) or glass containers are suitable.[\[5\]](#)
- The container must be clearly labeled as "Hazardous Waste," and the full chemical names of the contents, including "**17:0 Lyso PE-d5**," "Dichloromethane," and "Methanol," should be listed.[\[1\]](#)

2. Waste Segregation:

- It is critical to segregate this waste stream. Do not mix **17:0 Lyso PE-d5** solution with non-halogenated solvents, acids, bases, or other reactive wastes.[\[5\]](#)

- Store the waste container in a designated satellite accumulation area within the laboratory, away from sources of ignition.[6]

3. Container Management:

- Keep the waste container securely closed at all times, except when adding waste.
- Do not overfill the container; a general guideline is to fill it to no more than 75-80% of its capacity to allow for vapor expansion.[7]

4. Disposal Request:

- Once the waste container is full or when the experiment is complete, arrange for a pickup from your institution's Environmental Health and Safety (EHS) office or a contracted hazardous waste disposal company.

5. Empty Container Disposal:

- The original vial that contained the **17:0 Lyso PE-d5** is also considered hazardous waste.
- It should be triple-rinsed with a suitable solvent (such as the dichloromethane:methanol mixture). The rinsate must be collected and added to the hazardous waste container.[3]
- After triple-rinsing, the defaced, empty container can typically be disposed of as regular laboratory glass waste, but institutional policies may vary.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **17:0 Lyso PE-d5**.

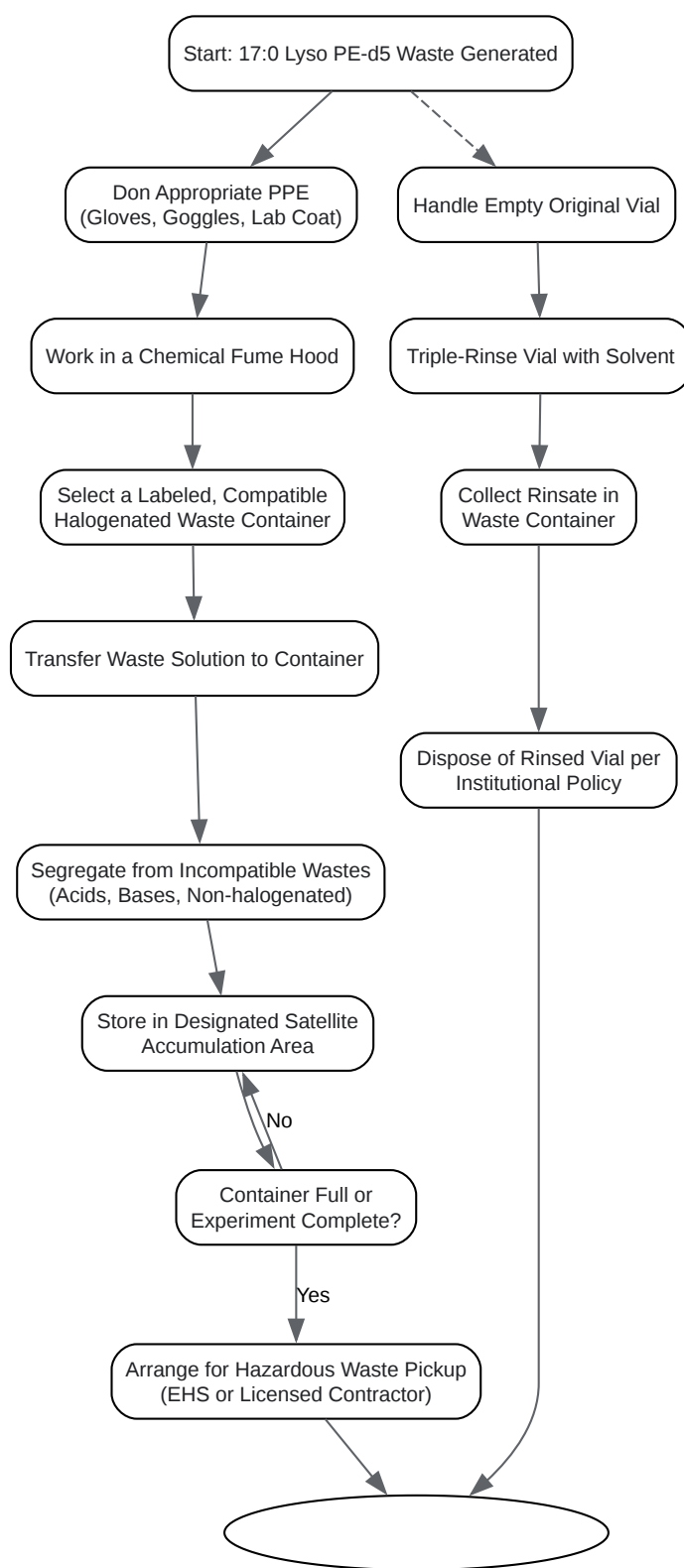


Figure 1: Disposal Workflow for 17:0 Lyso PE-d5

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Caption: Disposal Workflow for **17:0 Lyso PE-d5**.

This guide provides a framework for the safe and compliant disposal of **17:0 Lyso PE-d5**. Always consult your institution's specific hazardous waste management plan and safety data sheets for the most accurate and detailed procedures.

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